

# Essential Safety and Operational Guidance for Handling 1,1-Dichlorocyclohexane

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## Compound of Interest

Compound Name: 1,1-Dichlorocyclohexane

Cat. No.: B1361369

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This document provides critical safety protocols and logistical plans for the handling and disposal of **1,1-Dichlorocyclohexane** (CAS No. 2108-92-1). The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals. Given the absence of a comprehensive Safety Data Sheet (SDS) specifically for **1,1-Dichlorocyclohexane**, this guidance is based on its chemical properties and safety data for structurally similar halogenated hydrocarbons, such as trans-1,2-Dichlorocyclohexane.

## Chemical and Physical Properties

**1,1-Dichlorocyclohexane** is a colorless liquid and a chlorinated hydrocarbon.<sup>[1]</sup> Its known physical and chemical properties are summarized below. Understanding these properties is crucial for safe handling and storage.

Property	Value
CAS Number	2108-92-1[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub> [1][2][4]
Molecular Weight	153.05 g/mol [1][2]
Boiling Point	171°C at 760 mmHg[2]
Flash Point	66°C[2]
Density	1.15 g/cm <sup>3</sup> [2]
Vapor Pressure	1.9 mmHg at 25°C[2]

## Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **1,1-Dichlorocyclohexane** is limited, it should be handled with care due to its classification as a chlorinated hydrocarbon.[1] Similar compounds are known to cause skin, eye, and respiratory irritation.[5][6] Long-term exposure to some chlorinated hydrocarbons can lead to liver and kidney toxicity.[7]

### Engineering Controls:

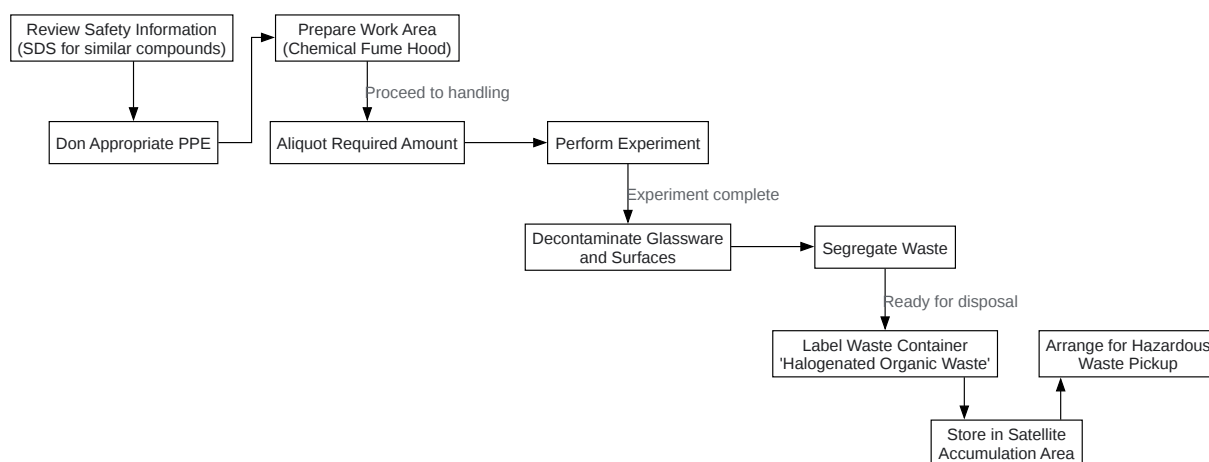
- Work with **1,1-Dichlorocyclohexane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7]
- Ensure that safety showers and eyewash stations are readily accessible.

### Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Double gloving with nitrile gloves is recommended for splash protection. For prolonged or immersive contact, heavier-duty gloves such as Viton or a laminate (e.g., Silver Shield/4H) should be considered. Nitrile gloves have shown poor resistance to some halogenated hydrocarbons.[8][9]	To prevent skin contact, which can cause irritation and dermatitis.[6]
Eye Protection	Chemical safety goggles are mandatory. A full-face shield should be worn where there is a significant risk of splashing.	To protect eyes from irritation and potential damage.[5]
Skin and Body Protection	A flame-resistant lab coat should be worn. For larger quantities or in case of a spill, a chemical-resistant apron or suit is advised.	To protect against skin exposure and contamination of personal clothing.
Respiratory Protection	Respiratory protection is typically not required when working in a properly functioning chemical fume hood. If work must be done outside of a hood where vapors may be generated, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To prevent inhalation, which may cause respiratory tract irritation.[5][6]

## Standard Operating Procedure for Handling

The following workflow outlines the procedural steps for the safe handling of **1,1-Dichlorocyclohexane** from procurement to disposal.



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Standard Operating Procedure for **1,1-Dichlorocyclohexane**.

## Emergency Procedures: Spills and Exposure

Immediate and appropriate action is critical in the event of a spill or personnel exposure.

Personnel Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[6] Seek medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[6] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.[6] Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[6] Seek immediate medical attention.

#### Spill Response:

- Minor Spill (in a fume hood):
  - Alert others in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[6] Do not use combustible materials like sawdust.[6]
  - Collect the absorbed material using spark-proof tools and place it in a sealed, properly labeled container for hazardous waste disposal.[6]
  - Decontaminate the spill area.
- Major Spill (outside a fume hood or a large volume):
  - Evacuate the laboratory immediately and alert personnel in adjacent areas.
  - Close the laboratory doors and prevent re-entry.
  - Notify your institution's Environmental Health and Safety (EHS) department and emergency services.
  - Provide details of the spilled chemical to the emergency responders.

## Disposal Plan

**1,1-Dichlorocyclohexane** and materials contaminated with it are considered hazardous waste.

#### Waste Collection:

- Collect all waste containing **1,1-Dichlorocyclohexane** in a designated, properly sealed, and labeled container.
- The container must be labeled as "Halogenated Organic Waste" and include the full chemical name.
- Do not mix halogenated hydrocarbon waste with non-halogenated organic waste.

#### Storage:

- Store the waste container in a designated satellite accumulation area away from incompatible materials.

#### Disposal:

- Disposal of chlorinated hydrocarbon waste must be handled by a licensed professional waste disposal service.[5]
- Common disposal methods for chlorinated hydrocarbons include incineration at high temperatures.[10][11][12]
- Follow all local, state, and federal regulations for hazardous waste disposal. Empty containers should also be disposed of as hazardous waste as they may retain product residue.[6]

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